

Application Notes and Protocols for Preparing EAD1 Stock Solution

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Compound of Interest

Compound Name: EAD1

Cat. No.: B8069096

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Introduction

This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution for the experimental compound **EAD1**. Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and reliability of experimental results. The following sections detail the physicochemical properties of **EAD1**, a step-by-step protocol for stock solution preparation, and illustrative diagrams for a relevant signaling pathway and a general experimental workflow.

1. **EAD1**: Physicochemical Properties

A summary of the key quantitative data for **EAD1** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Notes
Molecular Weight	450.5 g/mol	Use this value for all concentration calculations.
Appearance	White to off-white crystalline solid	Visually inspect the compound upon receipt to ensure it matches this description.
Purity	>99% (by HPLC)	Refer to the Certificate of Analysis (CoA) for the exact purity of your specific lot.
Solubility in DMSO	≥ 50 mg/mL (≥ 111 mM)	Dimethyl sulfoxide (DMSO) is the recommended solvent for creating a high-concentration primary stock solution.
Solubility in Ethanol	≥ 10 mg/mL (≥ 22.2 mM)	Ethanol can be used as a solvent for some applications, but lower solubility may limit the maximum stock concentration.
Aqueous Solubility	< 0.1 mg/mL	EAD1 is poorly soluble in aqueous solutions. Direct dissolution in cell culture media or aqueous buffers is not recommended.
Storage of Solid	-	

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